Technical Guide: 2-(Azepan-4-yl)acetic Acid – Structure, Synthesis, and Medicinal Application

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Compound of Interest

Compound Name:	*2-(Azepan-4-yl)acetic acid*
Cat. No.:	*B13154379*

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Executive Summary

2-(Azepan-4-yl)acetic acid (also known as 4-azepaneacetic acid) serves as a critical "expanded" homolog of the widely used piperidine-4-acetic acid scaffold. As a seven-membered saturated nitrogen heterocycle, it offers unique conformational flexibility that distinguishes it from its five- and six-membered counterparts (pyrrolidine and piperidine). This guide details the physicochemical profile, synthetic accessibility via ring expansion, and the medicinal chemistry rationale for deploying this scaffold to modulate solubility, lipophilicity, and binding pocket occupancy in drug discovery programs.

Part 1: Structural Identity & Physicochemical Profile

The core structure consists of a saturated azepane ring substituted at the 4-position with an acetic acid moiety. In drug development, this compound is rarely handled as the free zwitterion due to aggregation and solubility issues; it is almost exclusively supplied and utilized as the Hydrochloride salt or the N-Boc protected intermediate.

Key Chemical Data

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Property	Data	Notes
IUPAC Name	2-(Azepan-4-yl)acetic acid	
Common Name	4-Azepaneacetic acid	
CAS (HCl Salt)	1159824-73-3	Preferred form for storage
CAS (N-Boc)	1373234-93-7	Preferred form for coupling
Molecular Formula	$C_8H_{15}NO_2$ (Free base)	$C_{13}H_{23}NO_4$ (N-Boc)
Molecular Weight	157.21 g/mol	257.33 g/mol (N-Boc)
ClogP	~0.5 (Free base)	~2.1 (N-Boc)
pKa (Acid)	~4.5	Carboxylic acid
pKa (Base)	~10.8	Secondary amine (high basicity)
Solubility	High (Water, MeOH)	Low (DCM, Ether) for salt

Conformational Analysis

Unlike the piperidine ring, which resides predominantly in a stable chair conformation, the azepane ring exists in a dynamic equilibrium between twist-chair and twist-boat conformations. This "floppiness" allows the acetic acid side chain to sweep a larger volume of space, potentially capturing binding interactions inaccessible to the more rigid piperidine analogs.

Part 2: Synthetic Accessibility (The "How-To")

The synthesis of 4-substituted azepanes is non-trivial compared to piperidines. The most authoritative industrial route involves the Schmidt Ring Expansion of 4-substituted cyclohexanones, followed by homologation.

Core Synthesis Workflow

The synthesis typically targets the Azepane-4-carboxylic acid first, followed by a one-carbon homologation (Arndt-Eistert) to generate the acetic acid side chain.

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Step 1: Schmidt Ring Expansion

Reaction of ethyl 4-oxocyclohexanecarboxylate with hydrazoic acid (

) or sodium azide in acidic media yields the keto-lactam.

- Regioselectivity: Due to the symmetry of the 4-substituted cyclohexanone, migration of either carbon adjacent to the carbonyl yields the same 4-substituted lactam product.

Step 2: Lactam Reduction

The resulting lactam is reduced (typically using

or

) to the saturated azepane.

Step 3: Arndt-Eistert Homologation

To convert the C4-carboxylic acid to the C4-acetic acid:

- Activation: Convert acid to acid chloride (

).

- Diazotization: React with diazomethane (

) or TMS-diazomethane to form the

  -diazoketone.

- Wolff Rearrangement: Silver(I)-catalyzed rearrangement in the presence of water yields the target acetic acid.

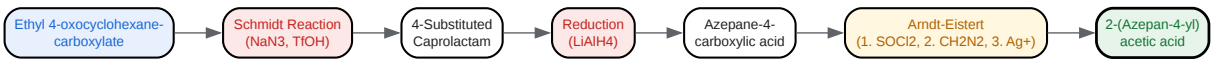

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Figure 1: Synthetic lineage from cyclohexanone precursors to the target azepane acetic acid via Schmidt expansion and Arndt-Eistert homologation.

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Part 3: Medicinal Chemistry Utility[5][6][7]

The "Stretched" Bioisostere

The azepane ring is often deployed as a bioisostere for piperidine to modulate physicochemical properties without altering the fundamental pharmacophore.

- Hydrophobicity Modulation: The addition of the methylene unit (

) in the ring increases

  slightly compared to piperidine, improving blood-brain barrier (BBB) penetration in CNS targets.

- Binding Pocket Optimization: If a piperidine-based lead compound shows steric clash or fails to reach a distal polar residue, the azepane core expands the vector, pushing the acetic acid "warhead" approximately 1.2 Å further or allowing it to adopt a different angle due to ring flexibility.

- Entropy Considerations: The higher conformational entropy of the azepane ring can be a liability (entropic penalty upon binding) unless the receptor pocket is flexible or the "induced fit" requires the ligand to collapse into a specific twist-boat form.

Comparative Signaling/Interaction Logic

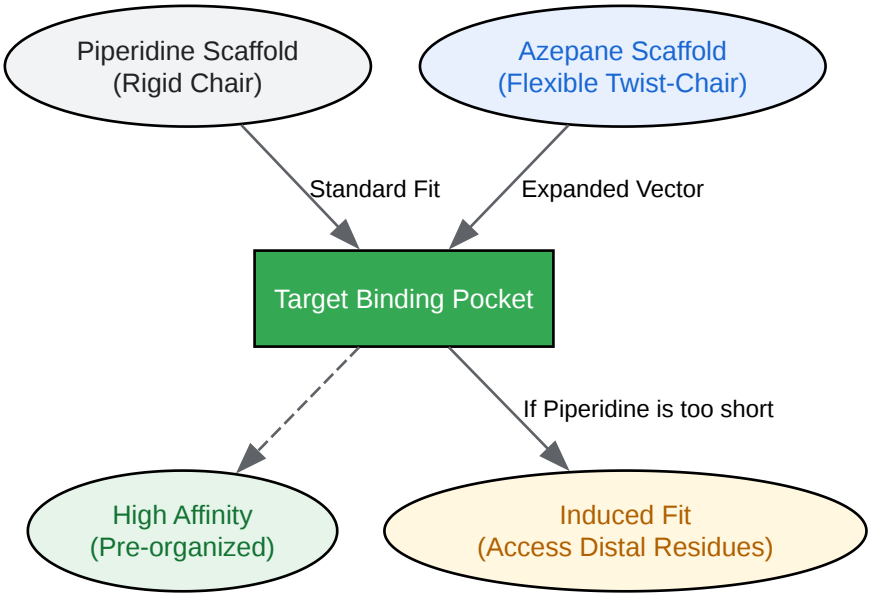

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Figure 2: SAR decision logic. Azepane is selected when the binding pocket requires greater reach or plasticity than the rigid piperidine can offer.

Part 4: Experimental Protocols

Protocol 1: Handling and Deprotection of N-Boc-2-(azepan-4-yl)acetic acid

Context: Most researchers will purchase the N-Boc protected form (CAS 1373234-93-7) to perform amide coupling at the acetic acid tail before revealing the secondary amine.

Reagents:

- N-Boc-**2-(azepan-4-yl)acetic acid**
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Diethyl ether (

)

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 mmol of N-Boc-**2-(azepan-4-yl)acetic acid** derivative in 5 mL of anhydrous DCM (0.2 M concentration).
- Acidolysis: Cool to 0°C. Add 5 mL of TFA dropwise (1:1 v/v ratio with solvent is standard for rapid Boc removal).
- Reaction: Stir at 0°C for 15 minutes, then warm to Room Temperature (RT) and monitor by TLC (stain with ninhydrin; free amine will turn dark blue/purple). Reaction is typically complete in 1–2 hours.
- Workup (Salt Formation): Concentrate the mixture in vacuo to remove DCM and excess TFA.

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- Critical Step: Do not extract with water (product is highly water-soluble).
- Add cold

  to the oily residue and triturate vigorously. The Trifluoroacetate salt of the product should precipitate as a white/off-white solid.

- Isolation: Filter the solid or decant the ether. Dry under high vacuum. The product is now ready for the next coupling step or biological assay.

Protocol 2: General Amide Coupling (Acetic Acid Tail)

Context: Attaching the scaffold to a primary amine (

).

- Activation: Dissolve N-Boc-**2-(azepan-4-yl)acetic acid** (1.0 eq) in DMF. Add HATU (1.1 eq) and DIPEA (3.0 eq). Stir for 5 minutes to form the activated ester.
- Coupling: Add the amine partner (

  , 1.0–1.2 eq).
- Completion: Stir at RT for 2–4 hours.
- Validation: Dilute with EtOAc, wash with saturated

  (removes unreacted acid) and Brine. Dry over

  .

References

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